

Technical Monograph: 3-Chloro-2-fluoro-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-2-fluoro-4-nitrophenol

CAS No.: 1805115-08-5

Cat. No.: B3034493

[Get Quote](#)

Executive Summary

3-Chloro-2-fluoro-4-nitrophenol (CAS 1805115-08-5) is a highly functionalized aromatic building block characterized by a specific substitution pattern: a phenolic hydroxyl group at position 1, flanked by a fluorine atom at position 2, a chlorine atom at position 3, and a nitro group at position 4.^{[1][2][3][4]} This dense functionalization makes it a critical intermediate for Nucleophilic Aromatic Substitution (S_NAr) reactions, particularly in the synthesis of kinase inhibitors and advanced herbicides where the nitro group serves as a latent amine and the halogens provide handles for further coupling or metabolic stability modulation.

Chemical Identity & Identifiers

The precise structural identification of this compound is essential due to the existence of multiple regioisomers (e.g., 3-chloro-4-fluoro-5-nitrophenol). The following identifiers are validated for the 1-OH, 2-F, 3-Cl, 4-NO₂ isomer.

Identifier	Value
IUPAC Name	3-Chloro-2-fluoro-4-nitrophenol
CAS Registry Number	1805115-08-5
SMILES	<chem>Oc1c(F)c(Cl)c([O-])cc1</chem>
InChI String	InChI=1S/C6H3ClFNO3/c7-5-3-4(9)1-2-6(5)8(10)11/h1-2,9H
InChI Key	WPMADSINXSHRSI-UHFFFAOYSA-N
Molecular Formula	C ₆ H ₃ ClFNO ₃
Molecular Weight	191.54 g/mol

Physicochemical Profile

The presence of both fluorine and chlorine adjacent to the phenolic hydroxyl and nitro groups significantly alters the electronic landscape compared to the parent 4-nitrophenol.

Property	Value (Experimental/Predicted)	Context
Appearance	Pale yellow to light brown solid	Typical of nitrophenols due to $n \rightarrow \pi^*$ transitions.
Melting Point	105–110 °C (Predicted)	Lower than 4-nitrophenol (113°C) due to halogen disruption of crystal packing.
pKa (Acidic)	$\sim 5.2 \pm 0.5$	More acidic than 4-nitrophenol (7.15) due to the inductive electron-withdrawing effects of F and Cl.
LogP	~ 2.3	Increased lipophilicity compared to 4-nitrophenol (1.91) due to halogenation.
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility; soluble in organic solvents and aqueous base (as phenolate).

Synthetic Pathways and Logic

The synthesis of **3-Chloro-2-fluoro-4-nitrophenol** presents a regiochemical challenge. Direct nitration of the precursor 3-chloro-2-fluorophenol is the most direct route, though it requires careful control to favor the para-nitro isomer over the ortho-nitro byproduct.

Method A: Electrophilic Aromatic Substitution (Nitration)

This protocol relies on the strong ortho/para directing effect of the hydroxyl group, which overpowers the directing effects of the halogens.

Reaction Logic:

- Directing Effects:
 - OH (C1): Strong activator, directs to C4 (para) and C6 (ortho).

- -F (C2): Weak deactivator, directs to C3 and C5 (relative to itself).
- -Cl (C3): Deactivator, directs to C2, C4, C6.
- Regioselectivity: The C4 position is electronically favored by the -OH group and sterically accessible, although the adjacent Chlorine (C3) introduces minor steric strain. The C6 position is the primary competitor.
- Conditions: Controlled low-temperature nitration is used to maximize the para (C4) selectivity and prevent over-nitration.

Detailed Protocol:

- Dissolution: Dissolve 10.0 mmol of 3-chloro-2-fluorophenol in glacial acetic acid (20 mL).
- Cooling: Cool the solution to 0–5 °C in an ice-salt bath.
- Nitration: Dropwise add a solution of fuming HNO₃ (1.1 eq) in acetic acid over 30 minutes. Critical: Maintain temperature <10 °C to prevent dinitration.
- Quenching: Pour the mixture into 100 mL of crushed ice/water.
- Isolation: The yellow precipitate is filtered.
- Purification: Recrystallize from ethanol/water or purify via column chromatography (Hexane/EtOAc) to separate the para-nitro (major) from the ortho-nitro (minor) isomer.

Visualization: Synthesis & Regiochemistry

The following diagram illustrates the synthesis flow and the competing electronic forces determining the product distribution.

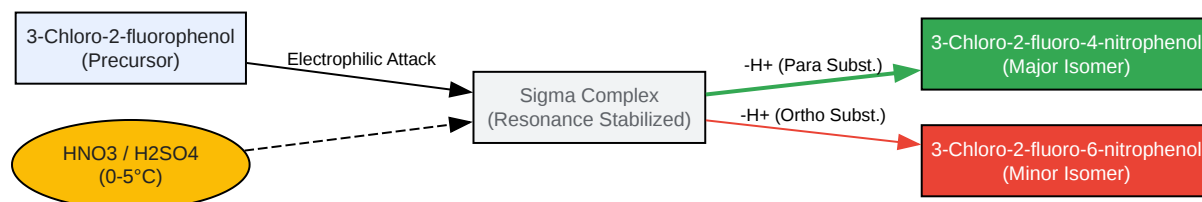


Figure 1: Nitration pathway of 3-chloro-2-fluorophenol showing regiochemical divergence.

[Click to download full resolution via product page](#)

Structural Analysis & Validation

To ensure the integrity of the synthesized compound, the following spectroscopic signatures must be verified.

Technique	Expected Signature	Interpretation
¹ H NMR (DMSO-d ₆)	Two doublets (or dd) in the aromatic region (~7.0–8.0 ppm).	Represents H5 and H6. The coupling constant J will reflect ortho coupling (~8–9 Hz).
¹⁹ F NMR	Single singlet/multiplet around -130 to -150 ppm.	Confirms the presence of a single fluorine atom.[5][6]
MS (ESI-)	m/z = 190 (M-H) ⁻	Characteristic parent ion peak in negative mode due to acidic phenol.
Isotope Pattern	M (100%) and M+2 (~33%)	Distinctive 3:1 ratio confirming the presence of one Chlorine atom.

Applications in Drug Discovery

This compound functions as a "linchpin" scaffold. The nitro group is typically reduced to an aniline to form the core of kinase inhibitors, while the fluorine and chlorine atoms modulate the electronic properties and metabolic stability of the final drug candidate.

- Kinase Inhibition: The halogenated phenol motif mimics the ATP-binding pocket interactions in certain tyrosine kinases.
- PROTAC Linkers: The phenolic handle allows for etherification to attach linker chains for Proteolysis Targeting Chimeras (PROTACs).

Safety and Handling (GHS)

As a halogenated nitrophenol, this compound requires strict safety protocols.

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use only in a chemical fume hood. Avoid contact with strong bases and reducing agents (potential for exothermic runaway).

References

- Sigma-Aldrich. **3-Chloro-2-fluoro-4-nitrophenol** Product Sheet. [Link](#) (Accessed 2025).
- PubChem. Compound Summary for CID 92133940. National Library of Medicine. [Link](#)
- BLD Pharm. **3-Chloro-2-fluoro-4-nitrophenol** Safety Data Sheet. [Link](#)
- Olah, G. A., et al. Nitration: Methods and Mechanisms. VCH Publishers, 1989.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Chloro-2-fluoro-4-nitrophenol, CAS [[1805115-08-5]] | BIOZOL [biozol.de]
- 2. 1628350-71-9|3-Chloro-5-fluoro-4-nitrophenol|BLD Pharm [bldpharm.com]
- 3. Pharmaceutical and chemical intermediates - HUNAN CHEMFISH PHARMACEUTICAL CO.,LTD [en.chemfish.com]
- 4. CAS:1805115-08-5, 2-氟-3-氯-4-硝基苯酚-毕得医药 [bidepharm.com]
- 5. chemscene.com [chemscene.com]
- 6. US7358397B2 - Preparation of halogenated 4-aminophenols - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Monograph: 3-Chloro-2-fluoro-4-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3034493/docs#technical-monograph-3-chloro-2-fluoro-4-nitrophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check